

Personal protective equipment for handling MIND4-19

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Compound of Interest

Compound Name: MIND4-19

Cat. No.: B15585189

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Essential Safety and Handling Protocols for MIND4

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of MIND4 (CAS: 1639965-26-6), a compound identified as an inducer of cytoprotective NRF2 activity. The following procedural guidance is based on information from chemical suppliers and general laboratory safety practices for handling research-grade chemicals.

Compound Information

Property	Value
Chemical Name	5-Nitro-8-[[5-(phenoxyethyl)-4-phenyl-4H-1,2,4-triazol-3-yl]thio]quinoline
Synonyms	MIND 4, MIND-4
CAS Number	1639965-26-6
Molecular Formula	C ₂₄ H ₁₇ N ₅ O ₃ S
Molecular Weight	455.49 g/mol
Appearance	Solid

Hazard Identification and Personal Protective Equipment (PPE)

While a detailed toxicological profile for MIND4 is not fully available, it is imperative to treat this compound as potentially hazardous. The following personal protective equipment is mandatory when handling MIND4 to minimize exposure.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety Glasses with Side Shields	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-Resistant Gloves	Standard BS EN 374:2003 compliant. Inspect before use.
Laboratory Coat	To prevent skin contact.	
Respiratory Protection	Respirator	Recommended if dust or aerosols are generated.

Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of MIND4 in a laboratory setting.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- For short-term storage, 0 - 4°C is recommended.
- For long-term storage, -20°C is recommended.[\[3\]](#)

First Aid Measures

In the event of exposure to MIND4, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Accidental Release and Disposal

Proper containment and disposal of MIND4 are critical to prevent environmental contamination and further exposure.

Accidental Release:

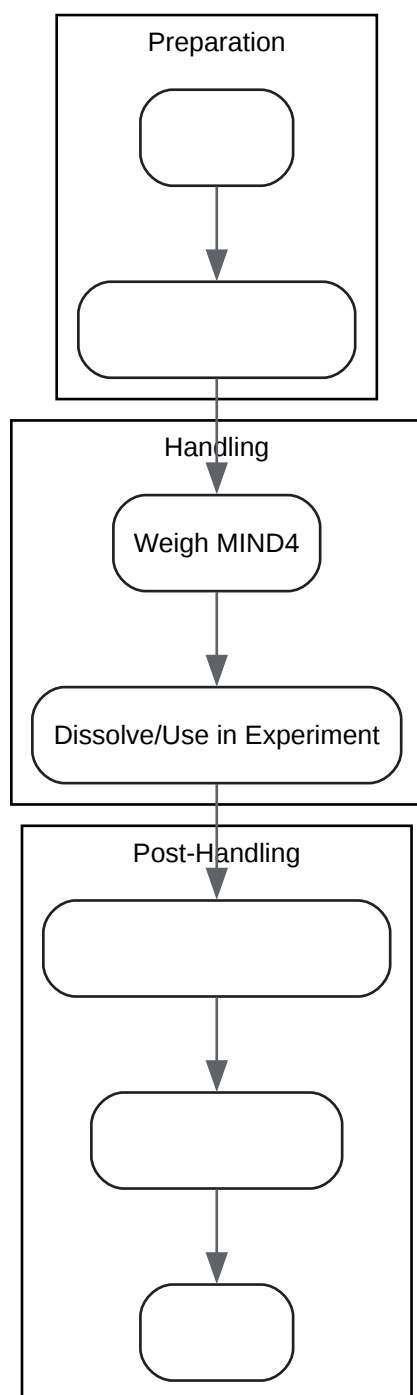
- Evacuate personnel from the affected area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Prevent the material from entering drains.[\[2\]](#)
- Carefully sweep up or vacuum the spilled solid material and place it in a suitable, labeled container for disposal.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be treated as hazardous waste.

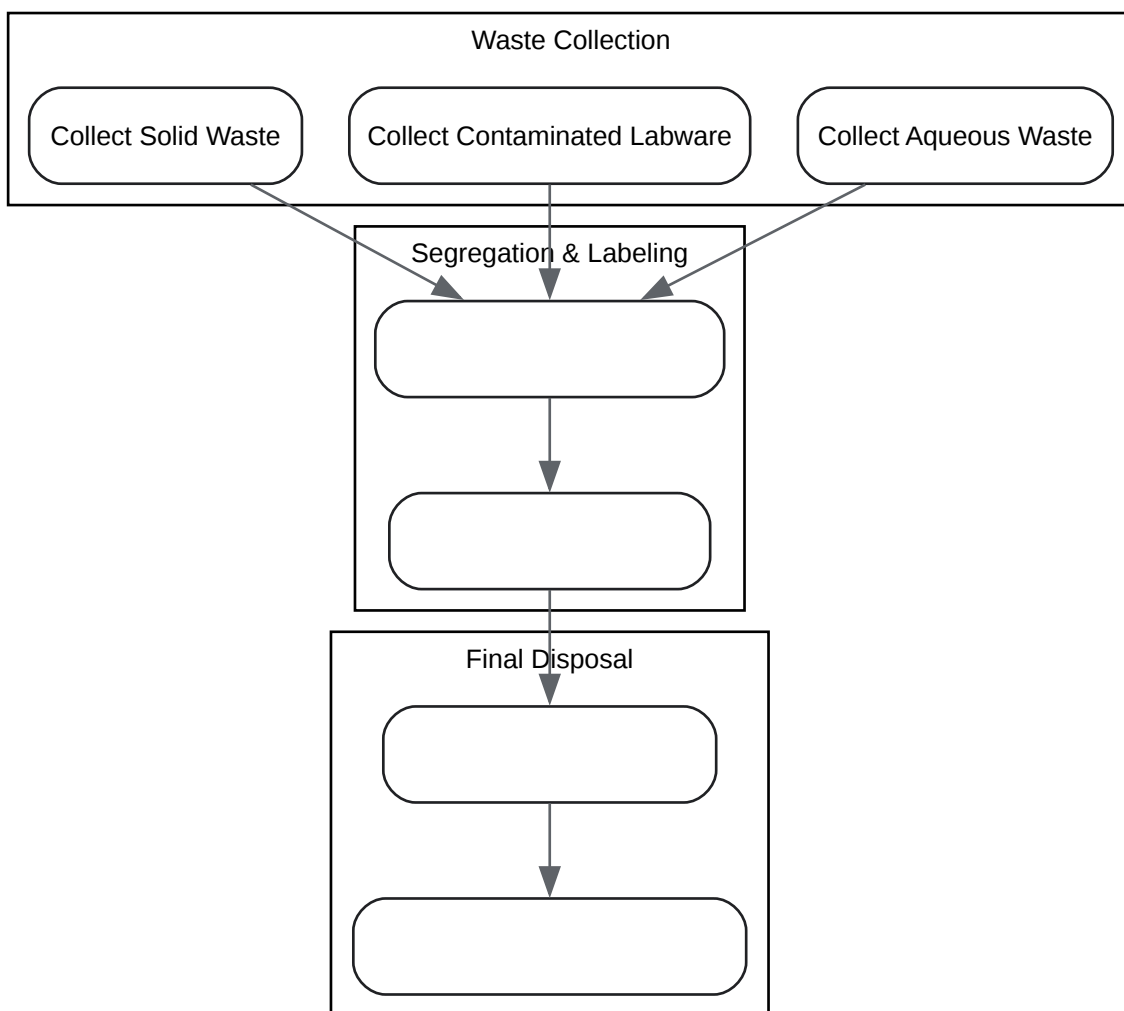
Experimental Workflows

The following diagrams illustrate the recommended workflows for handling and disposing of MIND4.



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Caption: Recommended workflow for the safe handling of MIND4.



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Caption: Procedural steps for the safe disposal of MIND4 waste.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling MIND4-19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585189#personal-protective-equipment-for-handling-mind4-19]

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